

Safeguarding Your Research: A Guide to Handling T-PEG9-maleimide

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Compound of Interest

Compound Name: TCO-PEG9-maleimide

Cat. No.: B11831665

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For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This guide provides essential, immediate safety and logistical information for handling **TCO-PEG9-maleimide**, a bifunctional crosslinker used in bioconjugation and the synthesis of PROTACs.^{[1][2]} Adherence to these procedures is critical for minimizing risks and ensuring the integrity of your experiments.

Hazard Identification and Personal Protective Equipment (PPE)

TCO-PEG9-maleimide is classified as a hazardous substance.^[3] Understanding its specific risks is the first step in safe handling.

GHS Classifications:^[3]

- Acute toxicity, oral (Category 4)
- Skin corrosion/irritation (Category 2)
- Serious eye damage/eye irritation (Category 2A)
- Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)

To mitigate these risks, the following Personal Protective Equipment (PPE) is mandatory when handling **TCO-PEG9-maleimide**:

PPE Category	Required Equipment	Specifications
Eye/Face Protection	Safety glasses with side-shields or goggles	Must comply with EN166 (EU) or NIOSH (US) standards. A face shield may be required for larger quantities.
Hand Protection	Chemical-resistant gloves	Compatible with the solvents being used (e.g., DMSO, DMF, DCM). Dispose of contaminated gloves after use.
Skin and Body Protection	Laboratory coat	Full-length, long-sleeved lab coat.
Respiratory Protection	Use in a well-ventilated area or under a fume hood.	If ventilation is inadequate, a NIOSH-approved respirator may be necessary.

Safe Handling and Storage Procedures

Proper handling and storage are crucial to maintain the stability of **TCO-PEG9-maleimide** and prevent accidental exposure.

Handling:[\[3\]](#)

- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke when using this product.
- Use only outdoors or in a well-ventilated area.
- When preparing solutions, use anhydrous solvents such as DMSO, DMF, or DCM.

Storage:

- Store at -20°C , protected from moisture and light.

- For solutions, store at -80°C for up to 6 months or at -20°C for up to 1 month, protected from light and stored under nitrogen.
- It is important to note that the trans-cyclooctene (TCO) moiety has a short half-life and is not recommended for long-term storage as it can isomerize to the less reactive cis-cyclooctene (CCO).

Emergency and Disposal Procedures

In the event of an emergency, immediate and appropriate action is critical.

First Aid Measures:

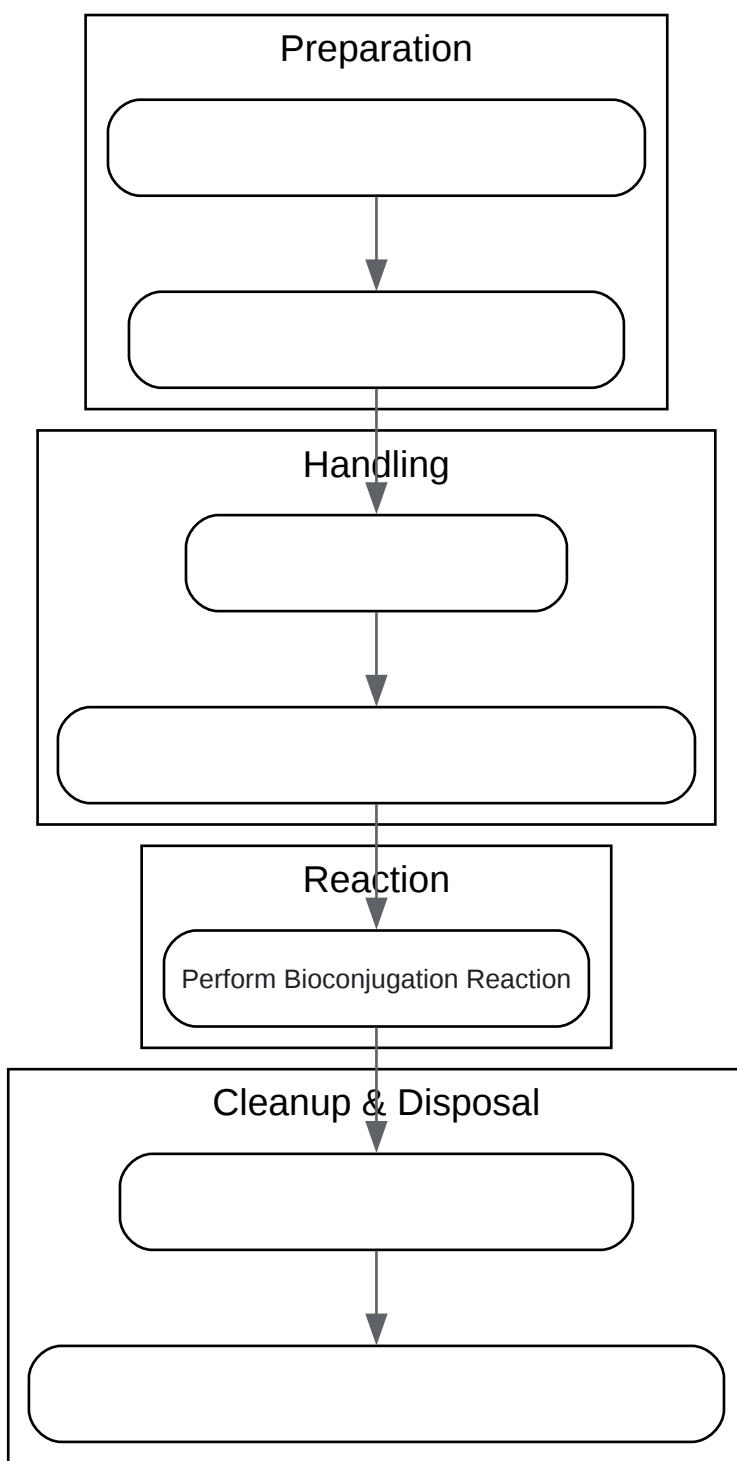
- If Swallowed: Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell.
- If on Skin: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
- If Inhaled: Remove victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.

Disposal:

- Dispose of contents and container in accordance with local, regional, national, and international regulations. Do not dispose of down the drain.

Experimental Workflow for Handling TCO-PEG9-maleimide

The following diagram outlines the key steps for the safe handling of **TCO-PEG9-maleimide**, from initial preparation to final disposal.



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References

- 1. TCO-PEG9-maleimide, CAS 2183440-37-9 | AxisPharm [axispharm.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. file.medchemexpress.com [file.medchemexpress.com]
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